

Personal protective equipment for handling 3-Chloro-4-nitroaniline

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Compound of Interest

Compound Name: 3-Chloro-4-nitroaniline

Cat. No.: B181195

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Essential Safety and Handling Guide for 3-Chloro-4-nitroaniline

For Immediate Reference by Laboratory Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and detailed operational and disposal plans for the handling of **3-Chloro-4-nitroaniline** (CAS No. 825-41-2). Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

3-Chloro-4-nitroaniline is a hazardous substance that is toxic if it comes into contact with skin and is harmful if swallowed or inhaled.^[1] It can also cause skin and serious eye irritation.^[1] The following table summarizes the required PPE for handling this chemical.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]	To prevent eye irritation or serious eye damage from dust or splashes.[1][2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3][4] Chemical-impermeable gloves are recommended.[1]	The substance is toxic in contact with skin.[1][2] Contaminated clothing should be removed immediately.[5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] [4] A dust mask with a P2 filter is recommended for dust production.[5]	To prevent inhalation of harmful dust. The substance is harmful if inhaled.[1]
General Hygiene	Wash hands and any exposed skin thoroughly after handling. [2] Do not eat, drink, or smoke when using this product.[6] Ensure eyewash stations and safety showers are close to the workstation.[2]	To prevent accidental ingestion and ensure immediate decontamination capabilities.

Step-by-Step Handling and Storage Procedures

Safe handling and storage are critical to preventing exposure and accidents.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[4\]](#)
- Store in a locked-up area accessible only to qualified or authorized personnel.[\[7\]](#)

Handling in the Laboratory:

- All handling should be conducted in a chemical fume hood to minimize inhalation exposure.
[\[2\]](#)[\[3\]](#)
- Avoid the formation and accumulation of dust.[\[1\]](#)[\[3\]](#)[\[4\]](#) Use non-sparking tools.[\[1\]](#)
- Do not get the substance in eyes, on skin, or on clothing.[\[2\]](#)[\[3\]](#)
- Weighing and transferring should be done with care to prevent spills.

Emergency Procedures: Spills and Exposure

Immediate and appropriate action is crucial in an emergency.

Accidental Release (Spill):

- Evacuate: Evacuate unnecessary personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)[\[4\]](#)
- Contain: Use personal protective equipment as required.[\[1\]](#)[\[4\]](#) Avoid dust formation.[\[1\]](#)[\[4\]](#)
- Clean-up: Sweep or vacuum up the material and place it into a suitable, labeled disposal container.[\[3\]](#)[\[4\]](#) Do not flush into surface water or the sanitary sewer system.[\[4\]](#)

First-Aid Measures:

Exposure Route	Immediate Action
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If not breathing, give artificial respiration.[3] Seek immediate medical attention.[3]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][3] Seek immediate medical attention.[2][3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses, if present and easy to do.[2] Seek medical advice.[2]
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water.[1] Call a physician or poison control center immediately.[1][2]

Disposal Plan

Proper disposal is mandatory to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]
- Containerization: Collect waste in suitable, closed, and clearly labeled containers.[1]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with federal, state, and local regulations.[2][3][4] Do not let the chemical enter drains.[1]

Physical and Chemical Properties for Safety

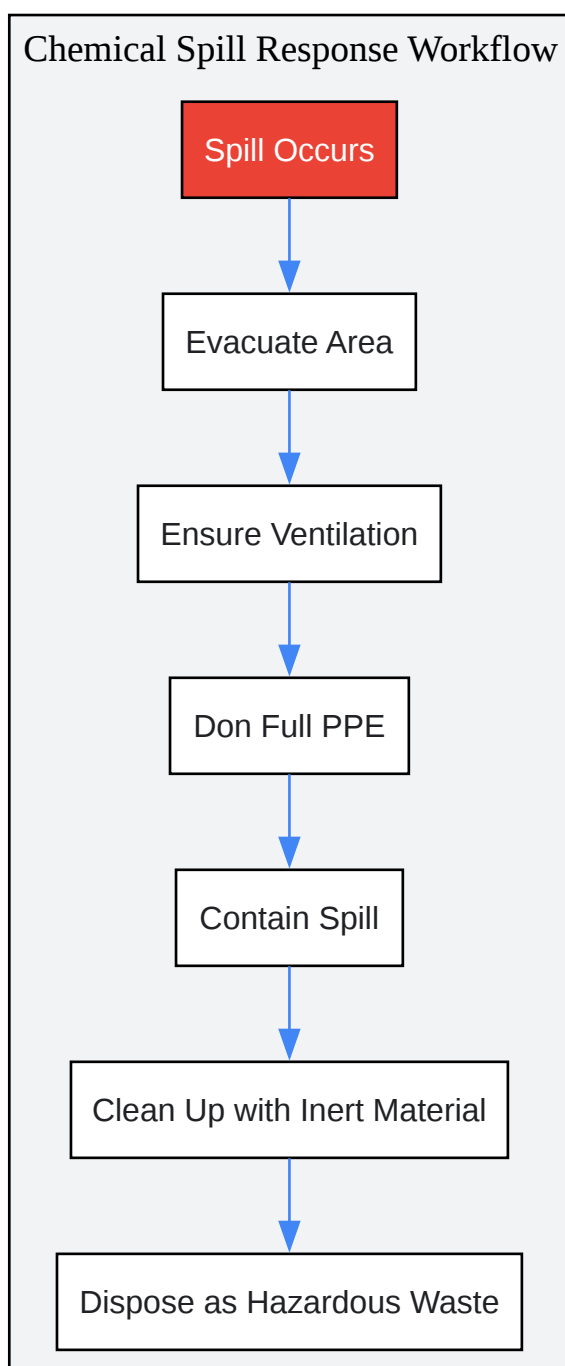
Understanding the properties of **3-Chloro-4-nitroaniline** is essential for safe handling.

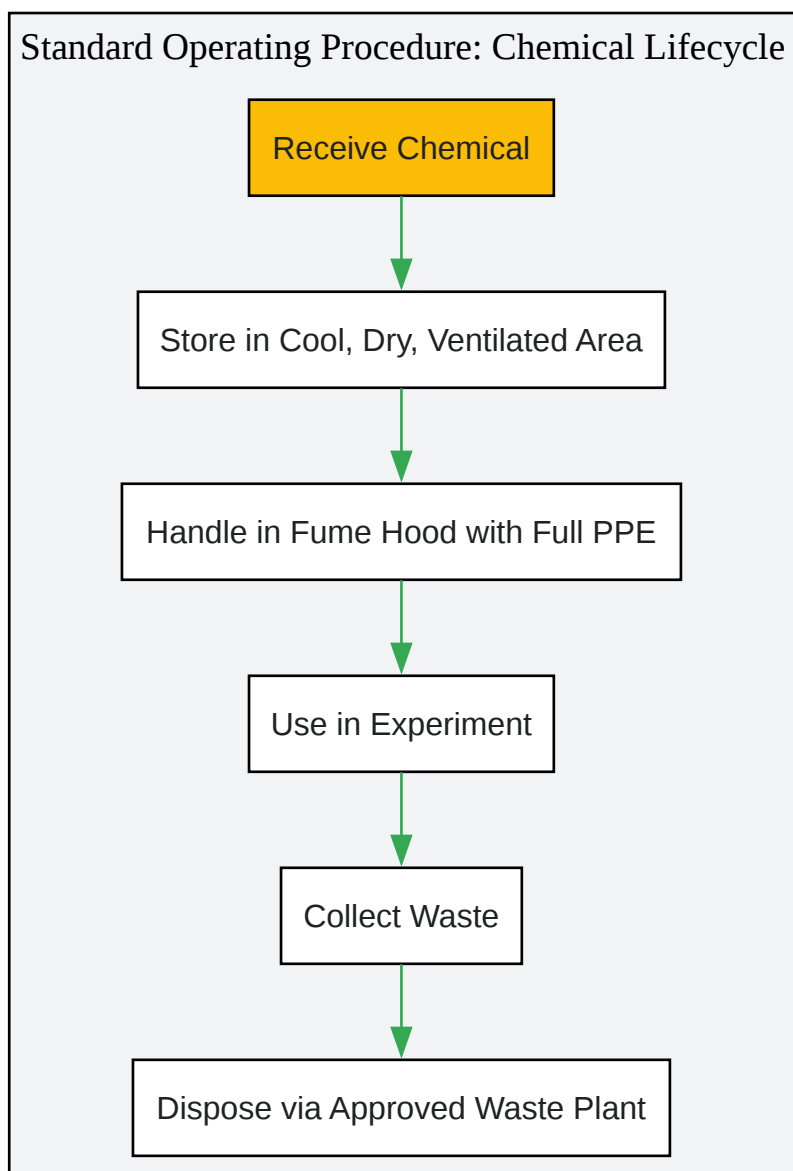
Property	Value
Appearance	Yellow Solid[2]
Molecular Formula	C6H5ClN2O2
Molecular Weight	172.57 g/mol [6]
Melting Point	157 - 161 °C (314.6 - 321.8 °F)[2]
Solubility	Insoluble in water[8]

Process Flow Diagrams

The following diagrams illustrate key procedural workflows for handling **3-Chloro-4-nitroaniline**.

Chemical Spill Response Workflow





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